

Solubility of TRIS Maleate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TRIS maleate*

Cat. No.: *B8112308*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the solubility of **TRIS maleate** (Tris(hydroxymethyl)aminomethane maleate), a versatile buffering agent used in various biochemical and pharmaceutical applications. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource on the solubility of **TRIS maleate** in aqueous and organic solvents, alongside experimental protocols and application workflows.

Introduction to TRIS Maleate

TRIS maleate is the salt formed from the reaction of Tris(hydroxymethyl)aminomethane (TRIS), a common biological buffer, and maleic acid. It serves as an alternative to standard TRIS buffers, offering different buffering characteristics and a lower effective pH buffering range.^[1] Its applications are found in various laboratory protocols, including biochemical assays, cell culture, enzyme kinetics, and protein crystallization.^{[2][3][4]}

Quantitative Solubility Data

The solubility of a buffering agent is a critical parameter for its effective use in experimental design, particularly for preparing stock solutions and ensuring stability in various assay conditions. Below are the available quantitative solubility data for **TRIS maleate**.

Solubility in Aqueous and Organic Solvents

Quantitative solubility data for **TRIS maleate** in a range of common laboratory solvents is essential for its application in diverse experimental settings. The available data are summarized in the table below.

Solvent	Solubility	Temperature (°C)	Molarity (approx.)
Water	118.6 g/L[5][6]	20	~0.50 M
Water	≥ 100 mg/mL[7]	Not Specified	≥ 0.42 M
Dimethyl Sulfoxide (DMSO)	87.5 mg/mL[7]	Not Specified	~0.37 M

Note: Comprehensive quantitative solubility data for **TRIS maleate** in other common organic solvents such as ethanol and methanol are not readily available in the reviewed literature.

Influence of pH and Temperature on Solubility

The pH of a solution can significantly influence the solubility of ionizable compounds like **TRIS maleate**.^[8] While specific quantitative data on the solubility of **TRIS maleate** across a wide pH range is limited, it is known to be used in buffer preparations at various pH levels, such as pH 6.5.^[9]

The solubility of TRIS compounds is also known to be temperature-dependent.^[10] For TRIS base, the pH of the buffer solution changes with temperature, which can indirectly affect solubility.^{[11][12][13]} However, specific studies detailing the solubility curve of **TRIS maleate** at different temperatures were not found in the current literature search.

Experimental Protocols

Preparation of TRIS Maleate Buffer (0.2 M)

This protocol is adapted from Gomori (1955) for the preparation of a TRIS-maleate buffer stock solution.^[14]

Stock Solutions:

- Solution A (0.2 M TRIS acid maleate): Dissolve 24.2 g of Tris(hydroxymethyl)aminomethane and 23.2 g of maleic acid (or 19.6 g of maleic anhydride) in deionized water to a final volume

of 1 L.[14]

- Solution B (0.2 M NaOH): Prepare a 0.2 M sodium hydroxide solution.

Procedure:

- To prepare a buffer of a specific pH, mix 50 mL of Solution A with a specified volume of Solution B, as indicated in the original Gomori tables.[14]
- Dilute the mixture with deionized water to a final volume of 200 mL.

General Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This is a general workflow for determining the equilibrium solubility of a compound like **TRIS maleate**.

Materials:

- **TRIS maleate** salt
- Selected solvent (e.g., water, ethanol)
- Conical flasks or vials with secure caps
- Shaking incubator or orbital shaker
- Centrifuge
- Syringe filters (e.g., 0.45 µm PTFE)
- Analytical method for quantification (e.g., HPLC, UV-Vis spectrophotometry)

Procedure:

- Add an excess amount of **TRIS maleate** to a known volume of the solvent in a flask.
- Seal the flask and place it in a shaking incubator at a constant temperature.

- Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After equilibration, cease agitation and allow any undissolved solid to settle.
- Carefully withdraw a sample of the supernatant.
- Centrifuge the sample to pellet any remaining suspended solids.
- Filter the supernatant through a syringe filter to obtain a clear, saturated solution.
- Quantify the concentration of **TRIS maleate** in the filtrate using a validated analytical method.

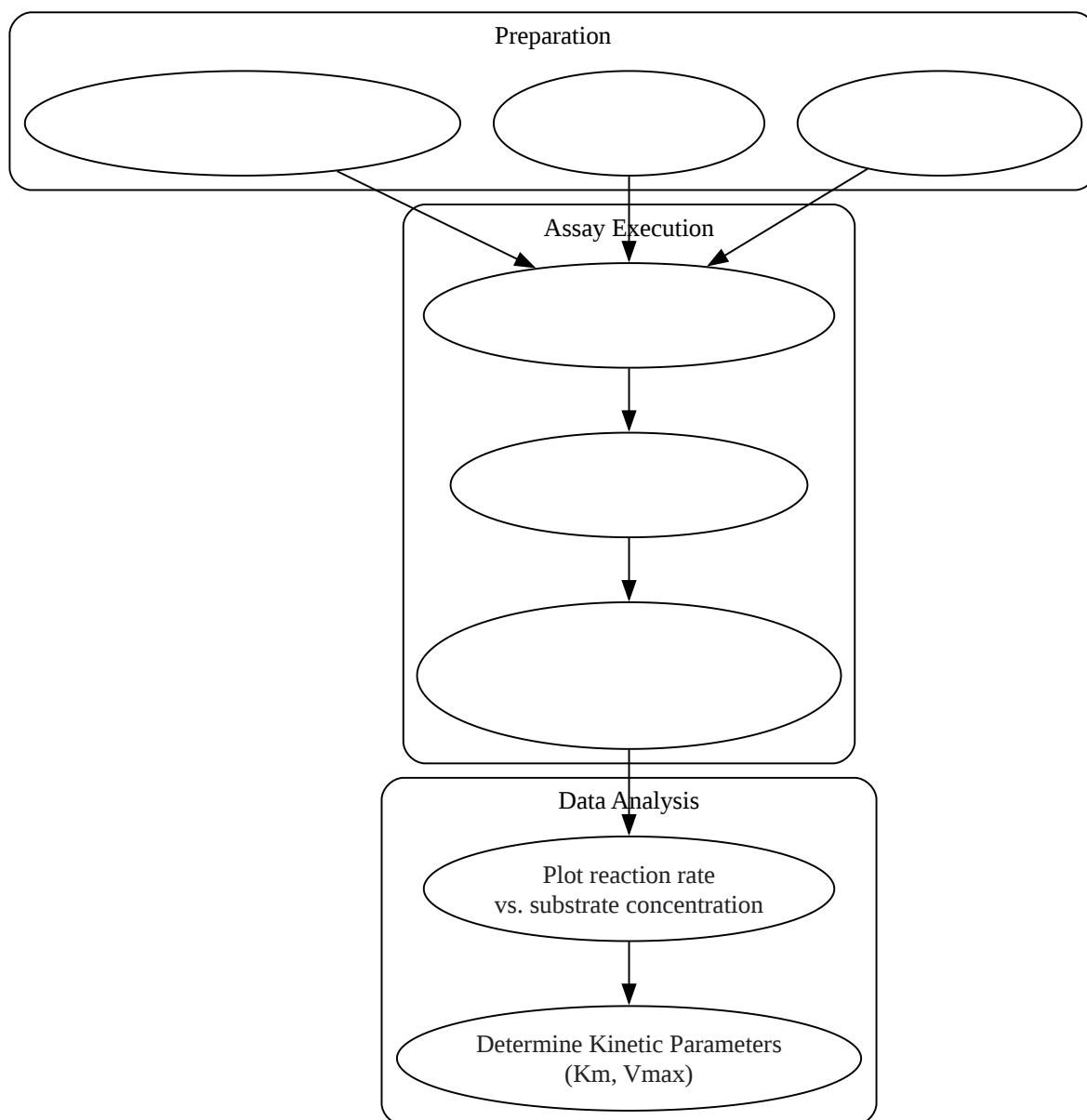
Applications and Experimental Workflows

TRIS maleate buffer is utilized in a variety of biochemical and pharmaceutical research applications.

Use in Enzyme Assays

TRIS-maleate buffer provides a stable pH environment for studying enzymatic reactions.^[15] The choice of buffer is critical as it can influence enzyme activity and kinetics.

Below is a generalized workflow for an enzyme kinetic assay using TRIS-maleate buffer.



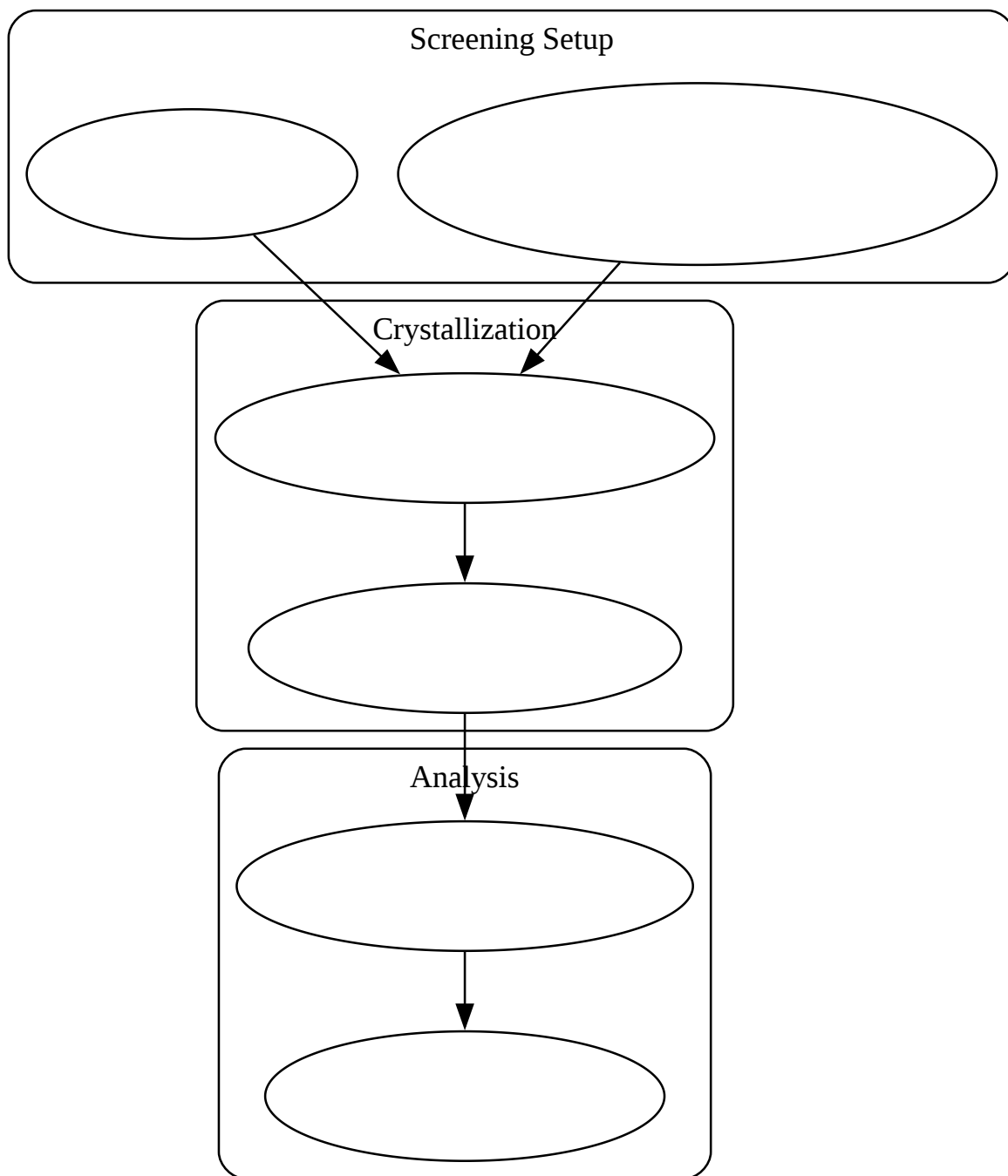
[Click to download full resolution via product page](#)

Caption: A generalized workflow for determining enzyme kinetic parameters using TRIS-maleate buffer.

Role in Protein Crystallization

Maintaining a stable pH is crucial for successful protein crystallization.^[3] TRIS-based buffers are commonly used in crystallization screens to provide a suitable environment for crystal growth.^[16]

The following diagram illustrates the logical steps in a protein crystallization screening experiment where TRIS-maleate could be employed as a buffering agent.



[Click to download full resolution via product page](#)

Caption: Logical workflow for a protein crystallization screening experiment.

Conclusion

TRIS maleate is a valuable buffering agent for a range of scientific applications. This guide provides the currently available quantitative data on its solubility and outlines standard protocols for its use and characterization. Further research is warranted to expand the solubility profile of **TRIS maleate** in a wider array of organic solvents and to systematically investigate the effects of temperature and pH on its solubility. Such data would further enhance its utility and enable more precise control in experimental design.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trizma maleate BioUltra, = 99.5 NT 72200-76-1 [sigmaaldrich.com]
- 2. eqipped.com [eqipped.com]
- 3. What is the role of Tris in protein crystallization? - Blog [hbynm.com]
- 4. superchemistryclasses.com [superchemistryclasses.com]
- 5. carlroth.com:443 [carlroth.com:443]
- 6. carlroth.com [carlroth.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchmgt.monash.edu [researchmgt.monash.edu]
- 9. The Advancement of In Vitro Lipolysis: Two-Step Flow-Through Method for the Evaluation of Lipid-Based Drug Delivery Systems - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Buffers for Biochemical Reactions [promega.jp]
- 11. d-nb.info [d-nb.info]
- 12. BUFFERS [ou.edu]
- 13. CA2914841A1 - Compositions and preparation methods of low melting ionic salts of poorly-water soluble drugs - Google Patents [patents.google.com]
- 14. static.igem.org [static.igem.org]
- 15. teknoval.com [teknoval.com]

- 16. What is the behavior of Tris in different solvents? - Blog [m.hbynm.com]
- To cite this document: BenchChem. [Solubility of TRIS Maleate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8112308#solubility-of-tris-maleate-in-water-and-other-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com